

Minimizing degradation of Ceftolozane sulfate during storage and handling

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Compound of Interest

Compound Name: Ceftolozane Sulfate

Cat. No.: B606592

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Technical Support Center: Ceftolozane Sulfate

This technical support center provides guidance for researchers, scientists, and drug development professionals on minimizing the degradation of **Ceftolozane sulfate** during storage and handling.

Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for **Ceftolozane sulfate** powder?

A1: **Ceftolozane sulfate** powder is hygroscopic and sensitive to temperature and light.^[1] For long-term storage, it is recommended to store the powder under refrigeration at 2°C to 8°C and protected from light.^{[1][2]} A retest period of 12 months has been suggested for storage at -20°C.^[1] For shipments of short duration (less than two weeks), room temperature is acceptable.^[3]

Q2: How should I prepare and store stock solutions of **Ceftolozane sulfate**?

A2: Stock solutions should be prepared using an appropriate solvent and stored frozen to ensure stability. For optimal long-term stability, store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.^{[3][4]} It is crucial to keep the solutions in sealed containers to protect them from moisture.^{[4][5]} To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.^[4]

Q3: What factors can cause **Ceftolozane sulfate** to degrade?

A3: The primary factors that can lead to the degradation of **Ceftolozane sulfate** are elevated temperature, inappropriate pH, and exposure to light and moisture.[1][2][6] The molecule is a white to off-white hygroscopic powder.[1] It is also incompatible with strong acids, strong alkalis, and strong oxidizing or reducing agents.[3]

Q4: My **Ceftolozane sulfate** solution has changed color. Is it still usable?

A4: **Ceftolozane sulfate** solutions for infusion are typically clear and colorless to slightly yellow.[7] A slight color change to yellow may not necessarily indicate a loss of potency.[2] However, any significant color change or the appearance of particulate matter should be a cause for concern, and the solution should be discarded.[7] One study noted that solutions yellowed after 24 hours in elastomeric devices at 37°C, which coincided with the appearance of degradation products.[8]

Q5: Can I use **Ceftolozane sulfate** in solutions with other drugs?

A5: Co-administration with other drugs should be approached with caution. **Ceftolozane sulfate** is physically incompatible with several drugs, including albumin, amphotericin B, caspofungin, cyclosporine, nicardipine, and phenytoin sodium, which can cause turbidity changes.[9][10] It is also incompatible with propofol, which can lead to the formation of an oily layer.[9][10]

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Unexpectedly low activity in bioassays	Degradation of Ceftolozane sulfate due to improper storage or handling.	1. Review storage conditions of both the powder and stock solutions. 2. Prepare fresh stock solutions from a new vial of powder. 3. Verify the pH of your experimental media.
Precipitate forms in the solution	Incompatibility with the solvent or another component in the mixture.	1. Ensure all components are fully dissolved. 2. Check for known incompatibilities with other drugs or excipients. [9] [10] 3. Prepare a fresh solution using a recommended diluent such as 0.9% Sodium Chloride for Injection or 5% Dextrose for Injection. [7] [11]
Discoloration of the solid powder	Exposure to light or moisture.	Discard the powder and obtain a new vial. Ensure proper storage in a dark, dry environment. [1] [2]

Data Summary Tables

Table 1: Recommended Storage Conditions for **Ceftolozane Sulfate**

Form	Storage Temperature	Duration	Additional Notes
Powder	2°C to 8°C	Long-term	Protect from light.[1] [2]
-20°C	12 months (retest period)	[1]	
Stock Solution	-80°C	6 months	Sealed storage, away from moisture.[3][4]
-20°C	1 month	Sealed storage, away from moisture.[3][4]	
Reconstituted/Diluted Solution	Room Temperature	24 hours	In 0.9% sodium chloride or 5% dextrose.[7]
2°C to 8°C	7 days	In 0.9% sodium chloride or 5% dextrose.[7]	

Table 2: Stability of Ceftolozane in Solution under Stress Conditions

Temperature	Concentration	Diluent	Remaining Cefprozil (%)	Time	Reference
32°C	5 mg/mL & 20 mg/mL	0.9% Sodium Chloride	<95%	18 hours	[6][12]
37°C	25.0/12.5 mg/mL (with Tazobactam)	0.9% Sodium Chloride	91%	24 hours	[8]
37°C	25.0/12.5 mg/mL (with Tazobactam)	5% Dextrose in Water	89%	24 hours	[8]
37°C	Renal, Standard, and High Doses	Not Specified	>90%	24 hours	[13]
Room Temperature	20/10 mg/L & 10/5 mg/L	0.9% Sodium Chloride & 5% Glucose	>98.5%	24 hours	[14][15]

Experimental Protocols

Protocol 1: Preparation of **Cefprozil Sulfate** Stock Solution

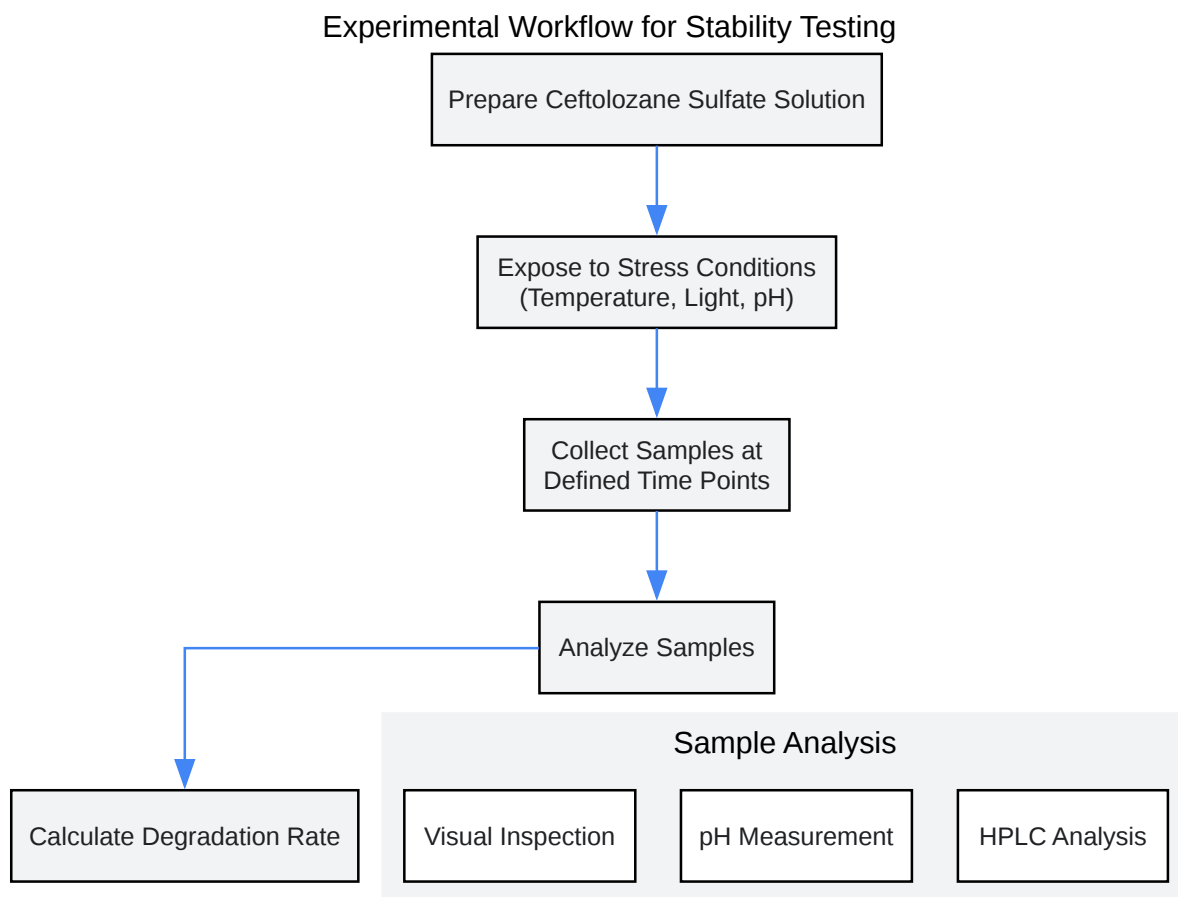
- Allow the **Cefprozil sulfate** powder vial to equilibrate to room temperature before opening to minimize moisture condensation.
- Under aseptic conditions, reconstitute the powder with sterile water for injection or 0.9% Sodium Chloride for Injection.[7][11] Gently shake the vial to dissolve the contents completely.
- The final volume will be slightly larger than the volume of diluent added. For example, reconstituting a 1g vial with 10 mL of diluent results in a final volume of approximately 11.4 mL.[7][11]

- If not for immediate use, filter-sterilize the stock solution using a 0.22 μm filter.[\[4\]](#)
- Aliquot the stock solution into sterile, cryo-resistant vials for single use to avoid repeated freeze-thaw cycles.[\[4\]](#)
- Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[\[3\]](#)[\[4\]](#)

Protocol 2: Stability Testing of **Ceftolozane Sulfate** in Solution

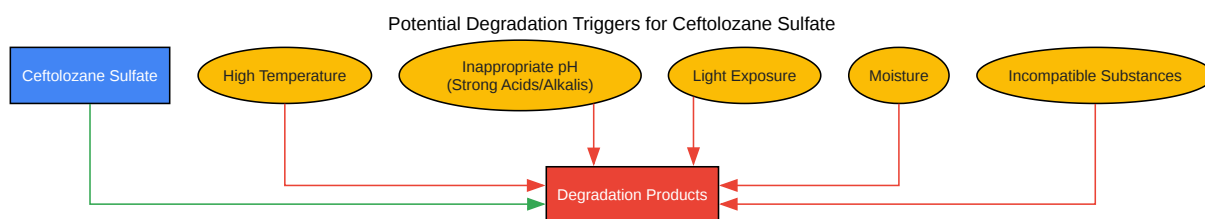
- Prepare solutions of **Ceftolozane sulfate** at the desired concentration in the relevant diluent (e.g., 0.9% sodium chloride, 5% dextrose, or specific experimental buffer).
- Divide the solution into multiple containers for sampling at different time points.
- Store the containers under the desired stress conditions (e.g., specific temperature, light exposure).
- At each designated time point, withdraw a sample and perform the following analyses:
 - Visual Inspection: Note any changes in color or the formation of particulate matter.[\[7\]](#)
 - pH Measurement: Measure the pH of the solution.
 - Chromatographic Analysis: Use a validated stability-indicating HPLC method (e.g., HPLC-DAD or HPLC-MS/MS) to determine the concentration of remaining **Ceftolozane sulfate** and to detect the presence of any degradation products.[\[6\]](#)[\[16\]](#)[\[17\]](#)
- Calculate the percentage of **Ceftolozane sulfate** remaining at each time point relative to the initial concentration.

Visualizations



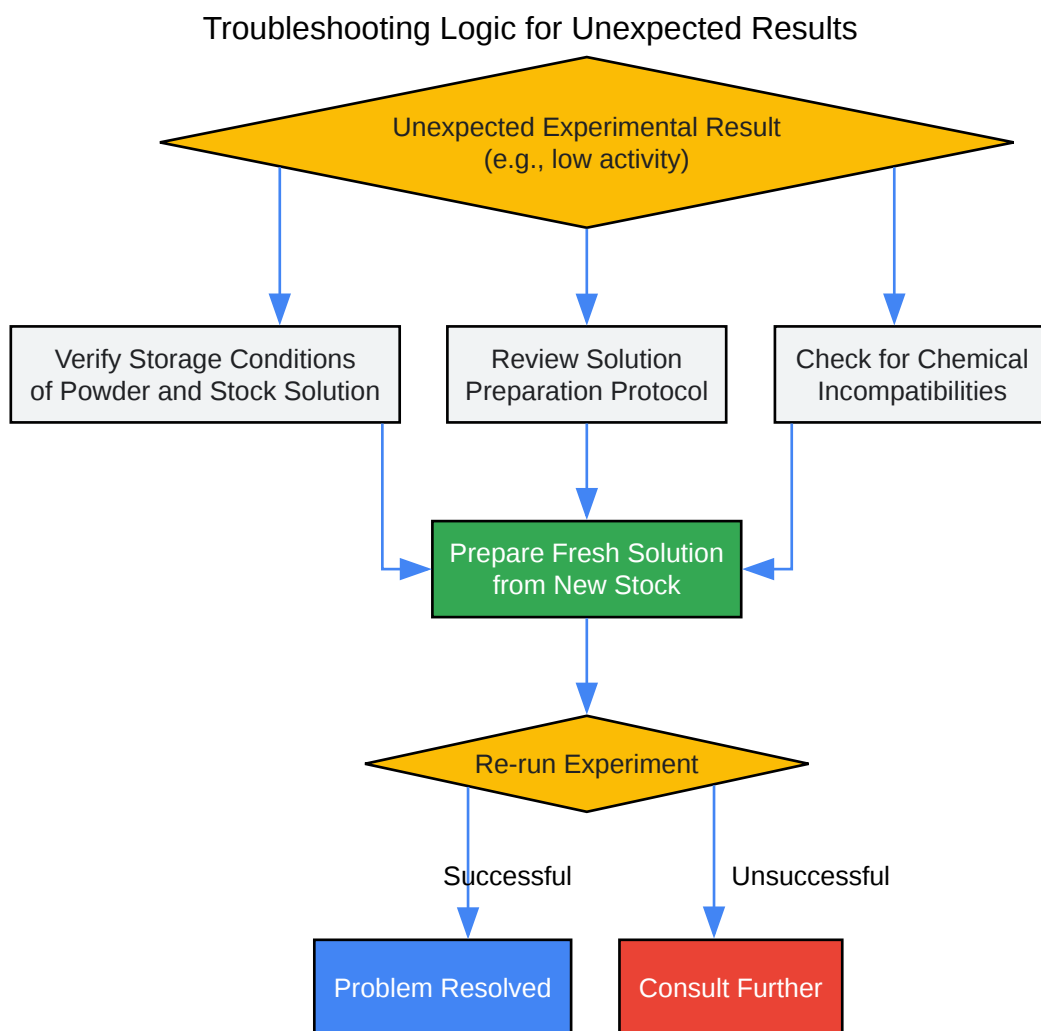
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Caption: Workflow for assessing the stability of **Ceftolozane sulfate**.



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Caption: Factors leading to the degradation of **Ceftolozane sulfate**.



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Caption: A logical guide for troubleshooting unexpected experimental outcomes.

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References

- 1. tga.gov.au [tga.gov.au]
- 2. publications.ashp.org [publications.ashp.org]

- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. Assessment of ceftolozane/tazobactam stability in elastomeric devices and suitability for continuous infusion via outpatient parenteral antimicrobial therapy - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. accessdata.fda.gov [accessdata.fda.gov]
- 8. 3PC-059 Physicochemical stability of ceftolozane/tazobactam in polypropylene syringes at 61.5/31.25 mg/mL and in elastomeric devices at 25.0/12.5 mg/mL | European Journal of Hospital Pharmacy [ejhp.bmj.com]
- 9. Physical compatibility of ceftolozane-tazobactam with selected i.v. drugs during simulated Y-site administration - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. merckconnect.com [merckconnect.com]
- 12. Assessment of ceftolozane/tazobactam degradation profile and toxicity data in elastomeric devices for continuous infusion via outpatient parenteral antimicrobial therapy (OPAT) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 13. Ceftolozane–tazobactam in an elastomeric infusion device for ambulatory care: an in vitro stability study - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 14. ejhp.bmj.com [ejhp.bmj.com]
- 15. researchgate.net [researchgate.net]
- 16. academic.oup.com [academic.oup.com]
- 17. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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